

Personal protective equipment for handling H-N-Me-DL-Ala-OH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *H-N-Me-DL-Ala-OH*

Cat. No.: *B2556657*

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Essential Safety and Handling Guide for H-N-Me-DL-Ala-OH

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety, handling, and disposal information for **H-N-Me-DL-Ala-OH** (N-Methyl-DL-alanine). Given that some sources do not classify this chemical as hazardous while others advise caution based on related compounds, a prudent approach to handling is recommended.^{[1][2][3]} Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance.^[1]

Hazard Assessment and Personal Protective Equipment (PPE)

While some Safety Data Sheets (SDS) state that **H-N-Me-DL-Ala-OH** is not a hazardous substance, it is best practice to handle it with care, particularly in powder form, to avoid dust formation and inhalation.^{[2][3][4]} The following PPE is recommended as a minimum standard.

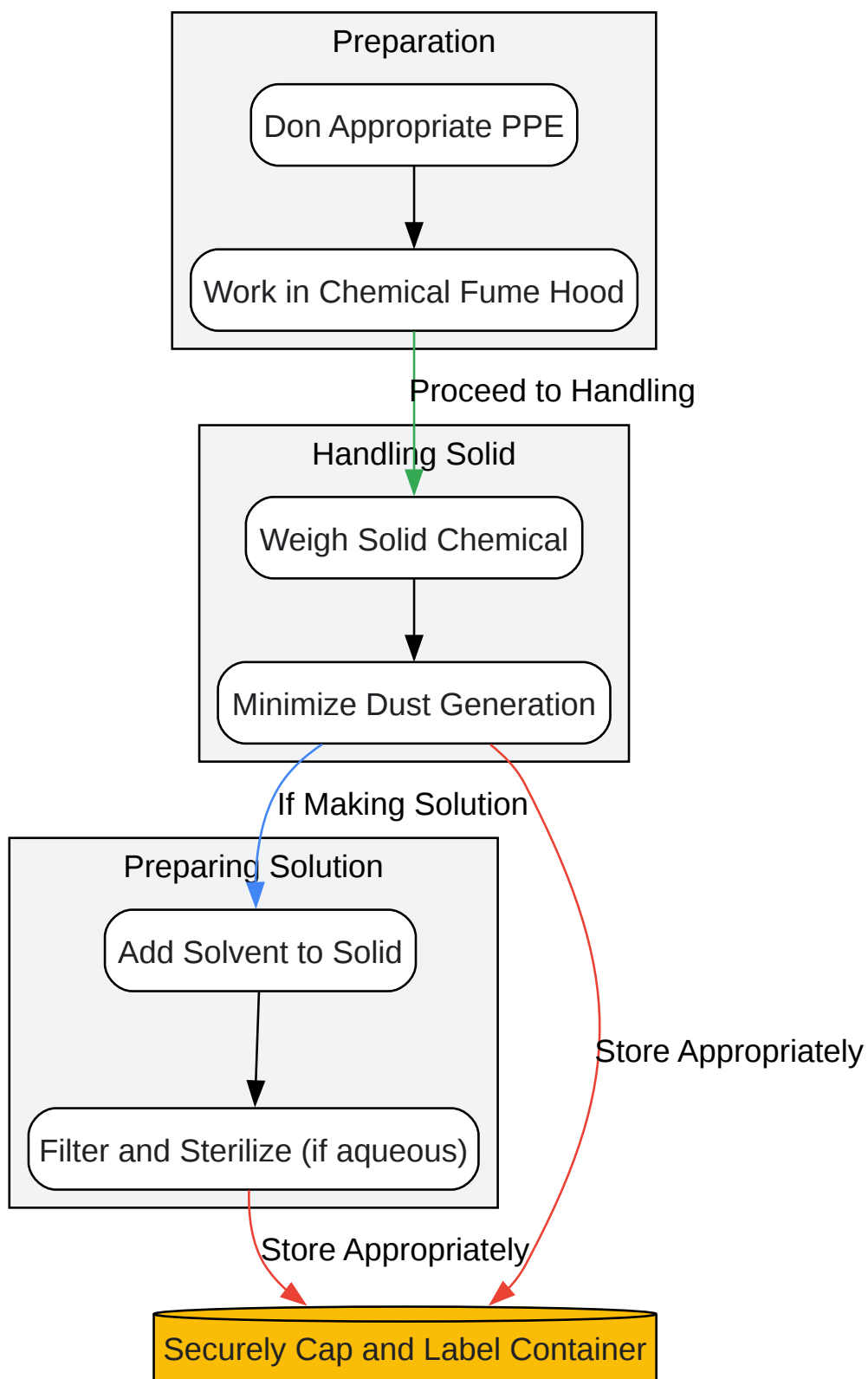
Protection Type	Recommended Equipment	Purpose
Eye/Face Protection	Tightly fitting safety goggles or face shield. [1] [4]	Protects against splashes and airborne particles.
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber). [1] [4]	Prevents direct skin contact.
Body Protection	Laboratory coat, long pants, and closed-toe shoes. [1]	Protects skin from accidental exposure.
Respiratory Protection	NIOSH-approved respirator with a particulate filter. [1]	Required when handling fine powders or when dust may be generated.

Operational Plan: Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **H-N-Me-DL-Ala-OH** and ensure laboratory safety.

Step-by-Step Handling Protocol:

- Ventilation: Always handle **H-N-Me-DL-Ala-OH** in a well-ventilated area, preferably within a chemical fume hood, especially when dealing with the solid powder.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Avoid Dust: Minimize the formation of dust and aerosols during handling.[\[3\]](#)[\[4\]](#)
- Grounding: Use non-sparking tools and prevent fire caused by electrostatic discharge.[\[4\]](#)
- Personal Hygiene: Avoid contact with skin, eyes, and clothing.[\[3\]](#)[\[4\]](#) Wash hands thoroughly after handling.
- Solution Preparation: If preparing a stock solution with water, it is recommended to filter and sterilize it with a 0.22 µm filter before use.[\[5\]](#)



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Workflow for handling **H-N-Me-DL-Ala-OH**.

Storage Conditions:

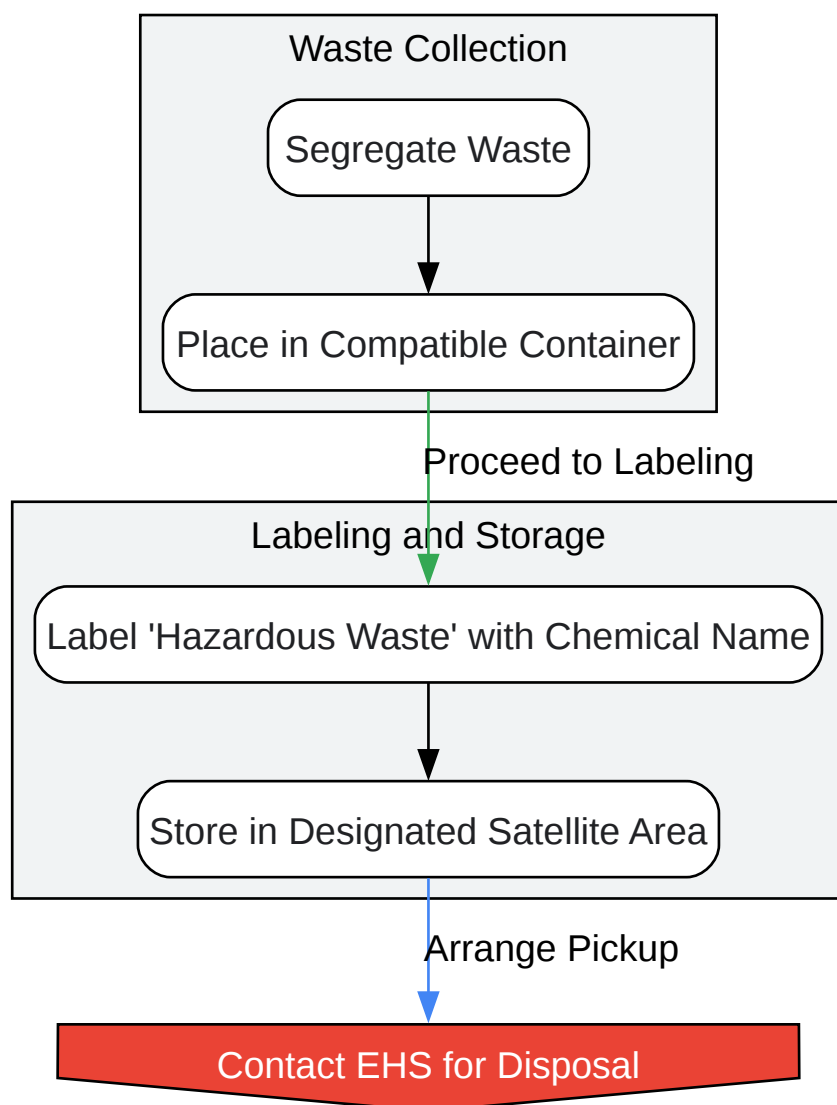
- Container: Keep containers tightly closed.[3][4][6]
- Environment: Store in a dry, cool, and well-ventilated place.[3][4][6]
- Stability: For long-term stability of stock solutions, store at -20°C for up to one month or -80°C for up to six months, sealed and away from moisture.[5][7]

Disposal Plan

Treat all **H-N-Me-DL-Ala-OH** waste as potentially hazardous chemical waste to ensure safe disposal.

Step-by-Step Disposal Protocol:

- Segregation: Do not mix **H-N-Me-DL-Ala-OH** waste with other chemical waste streams unless explicitly permitted by your institution's EHS department.[1]
- Containment:
 - Solid Waste: Carefully sweep residual powder and contaminated items (e.g., weigh boats, filter paper) into a clearly labeled, sealable, and chemically compatible waste container.[1]
 - Liquid Waste: Collect solutions in a suitable, sealed container.
- Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical name "**H-N-Me-DL-Ala-OH**," the approximate quantity, and the date of accumulation.[1]
- Storage: Store the sealed waste container in a designated and secure satellite accumulation area, away from incompatible materials.[1]
- Pickup: Contact your institution's EHS department to arrange for hazardous waste pickup and disposal, providing them with all necessary information.[1]



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Disposal workflow for **H-N-Me-DL-Ala-OH** waste.

Emergency First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[2][4]
Skin Contact	Immediately wash off with soap and plenty of water.[2][4] Remove contaminated clothing.[2] Seek medical attention if symptoms occur.[3]
Eye Contact	Rinse immediately with plenty of water for at least 15 minutes, also under the eyelids.[2][3][4] Remove contact lenses if present and easy to do. Seek immediate medical attention.[2]
Ingestion	Rinse mouth with water. Do NOT induce vomiting.[2][4] Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[2][4]

Physicochemical Data

Property	Value	Reference
Molecular Formula	C ₄ H ₉ NO ₂	[2]
Molecular Weight	103.12 g/mol	[2][6]
Appearance	White crystalline powder	[6]
Melting Point	~295-299 °C (decomposes)	[8]
Solubility in Water	Approx. 50 g/100 mL	[8]
Solubility in Methanol	Slightly soluble	[8]
Storage Class	11 (Combustible Solids)	

Experimental Protocol: Recrystallization for Purification

This is a general protocol for purifying crude N-Methyl-DL-alanine and may require optimization.

Materials:

- Crude N-Methyl-DL-alanine
- Deionized water
- Methanol
- Activated charcoal (optional)
- Erlenmeyer flasks, hot plate, stir bar, Büchner funnel, filter paper, vacuum flask
- Desiccator

Procedure:

- **Dissolution:** In a fume hood, dissolve the crude N-Methyl-DL-alanine in a minimal amount of deionized water in an Erlenmeyer flask. Gently warm and stir the mixture on a hot plate until all the solid dissolves.[8]
- **Decolorization (Optional):** If the solution is colored, remove it from the heat and add a small amount of activated charcoal. Swirl the flask for a few minutes to allow the charcoal to adsorb impurities.[8]
- **Hot Filtration:** Quickly filter the hot solution through a pre-warmed funnel with fluted filter paper into a clean Erlenmeyer flask. This step removes insoluble impurities and activated charcoal if used.[8]
- **Precipitation:** To the hot filtrate, slowly add methanol at a volume approximately five times that of the water used for dissolution. The solution may become slightly cloudy.[8]

- Crystallization: Cover the flask and allow it to cool slowly to room temperature. For larger crystals, ensure the cooling process is slow. Once at room temperature, place the flask in a refrigerator (0–4 °C) overnight to maximize crystal formation.[8]
- Isolation: Collect the crystals by vacuum filtration using a Büchner funnel.[8]
- Drying: Dry the purified crystals in a desiccator under a vacuum to remove any residual solvent.[8]

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- To cite this document: BenchChem. [Personal protective equipment for handling H-N-Me-DL-Ala-OH]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2556657#personal-protective-equipment-for-handling-h-n-me-dl-ala-oh\]](https://www.benchchem.com/product/b2556657#personal-protective-equipment-for-handling-h-n-me-dl-ala-oh)

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